

# Benzyl-PEG8-Ots: A Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: Benzyl-PEG8-Ots

Cat. No.: B3214453

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl-PEG8-Ots**, a heterobifunctional polyethylene glycol (PEG) linker critical in the development of advanced therapeutics, particularly Proteolysis Targeting Chimeras (PROTACs). This document outlines its chemical structure, physicochemical properties, and its role in targeted protein degradation. Detailed experimental protocols for its synthesis, purification, and characterization are also provided based on established methodologies for similar compounds.

## Introduction to Benzyl-PEG8-Ots

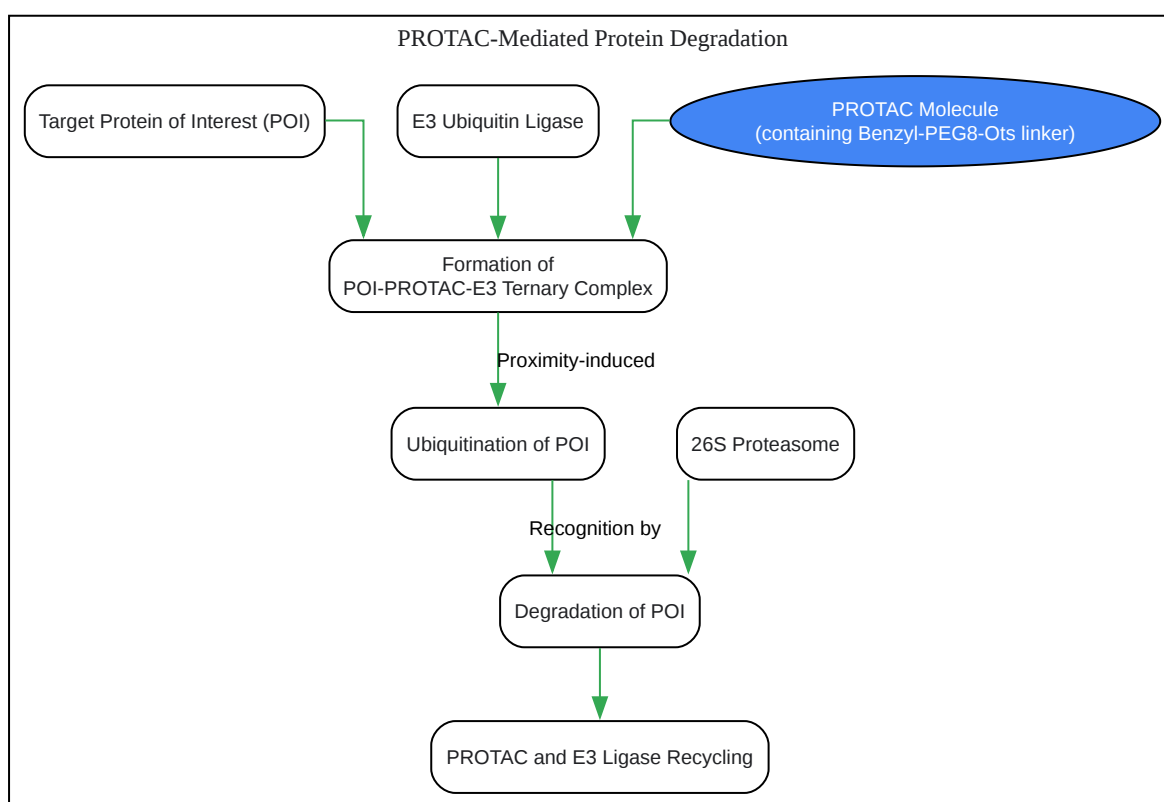
**Benzyl-PEG8-Ots** is a discrete PEG (dPEG®) linker molecule featuring a benzyl ether at one terminus and a tosylate group at the other, connected by an eight-unit polyethylene glycol chain.[1][2] The benzyl group provides a stable, non-reactive terminus, while the tosylate group serves as an excellent leaving group, facilitating nucleophilic substitution reactions for conjugation to biomolecules or other chemical moieties.[3] Its primary application is as a linker in the synthesis of PROTACs, where it connects a ligand for an E3 ubiquitin ligase to a ligand for a target protein.[4][5]

The PEG chain imparts favorable physicochemical properties, such as increased hydrophilicity and biocompatibility, to the resulting conjugate. This can lead to improved solubility, stability, and pharmacokinetic profiles of the final therapeutic agent.

## Chemical Structure and Properties

The chemical structure of **Benzyl-PEG8-Ots** is characterized by a central octaethylene glycol core, flanked by a benzyl group and a p-toluenesulfonyl (tosyl) group.

Diagram of **Benzyl-PEG8-Ots** Chemical Structure:



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